

Application Notes and Protocols: DL-AP5

Sodium in ACSF

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Compound of Interest

Compound Name: DL-AP5 sodium

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **DL-AP5 sodium** salt, a competitive antagonist of the N-methyl-D-aspartate (NMDA) receptor, in artificial cerebrospinal fluid (ACSF). DL-AP5 is a racemic mixture of the active D-isomer and the less active L-isomer, widely employed in neuroscience research to investigate the role of NMDA receptors in synaptic plasticity, learning, and memory.[1][2][3] The sodium salt form offers enhanced solubility in aqueous solutions compared to the free acid.[4]

Typical Working Concentrations

The optimal working concentration of **DL-AP5 sodium** in ACSF is experiment-dependent. However, a general range of 50-100 μM is typically used to achieve effective to full antagonism of NMDA receptors.[4]

Application	Typical Concentration Range (μM)	Notes	References
General NMDA Receptor Antagonism	50 - 100	Full receptor antagonism is generally achieved at 50 μM.[4][5]	[4][5]
Long-Term Potentiation (LTP) Induction Blockade	50 - 100	Higher concentrations may be required to fully block some forms of short-term potentiation (STP).[6][7]	[6][7][8]
Long-Term Depression (LTD) Induction Blockade	20 - 50	Some studies have shown effective blockade of LTD at lower concentrations.[9][10]	[9][10][11]
Blocking Evoked NMDA Receptor Currents	50	Sufficient for complete abolition of NMDA receptor-mediated currents in voltage-clamp recordings.[5]	[5]

Experimental Protocols

Preparation of DL-AP5 Sodium Stock Solution

Materials:

- **DL-AP5 sodium** salt powder
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile microcentrifuge tubes

- Vortex mixer
- 0.22 μm syringe filter

Procedure:

- Calculate the required mass: Based on the desired stock solution concentration (e.g., 10 mM or 100 mM) and volume, calculate the mass of **DL-AP5 sodium** salt needed. The molecular weight of **DL-AP5 sodium** salt is approximately 219.11 g/mol .
- Dissolution: Weigh the calculated amount of **DL-AP5 sodium** salt and dissolve it in the appropriate volume of high-purity water. The solubility of **DL-AP5 sodium** salt in water is up to 100 mM.
- Vortexing: Vortex the solution until the powder is completely dissolved.
- Sterilization: Filter the stock solution through a 0.22 μm syringe filter into a sterile microcentrifuge tube.
- Storage: Store the stock solution at -20°C for long-term storage. Aqueous solutions are generally stable for several weeks when stored at 4°C .[\[12\]](#) However, for critical experiments, it is recommended to use freshly prepared or thawed aliquots. It is not recommended to store aqueous solutions for more than one day.[\[1\]](#)

Preparation of ACSF containing DL-AP5

Materials:

- Standard ACSF components (e.g., NaCl, KCl, CaCl_2 , MgCl_2 , NaHCO_3 , NaH_2PO_4 , Glucose)
- **DL-AP5 sodium** stock solution
- Calibrated pH meter
- Carbogen gas (95% O_2 / 5% CO_2)

Procedure:

- **Prepare ACSF:** Prepare the desired volume of ACSF according to your standard laboratory protocol. Ensure all salts are completely dissolved.
- **Aerate ACSF:** Continuously bubble the ACSF with carbogen gas for at least 15-20 minutes to achieve physiological pH (typically 7.3-7.4) and oxygenation.
- **Add DL-AP5:** Just before use, add the appropriate volume of the **DL-AP5 sodium** stock solution to the aerated ACSF to achieve the final desired working concentration. For example, to prepare 100 mL of 50 μ M DL-AP5 ACSF from a 10 mM stock, add 500 μ L of the stock solution.
- **pH Check:** Briefly check the pH of the final ACSF solution containing DL-AP5 and adjust if necessary, although the addition of a small volume of a neutral pH stock solution should not significantly alter the pH.
- **Maintain Aeration:** Keep the ACSF containing DL-AP5 continuously bubbled with carbogen gas throughout the experiment.

Protocol: Inhibition of NMDA Receptor-Mediated Evoked Postsynaptic Currents (EPSCs)

This protocol is adapted from a method for whole-cell voltage-clamp recordings in brain slices.

[\[5\]](#)

Experimental Setup:

- Brain slice preparation (e.g., hippocampus or cortex)
- Patch-clamp electrophysiology rig
- ACSF perfusion system

Procedure:

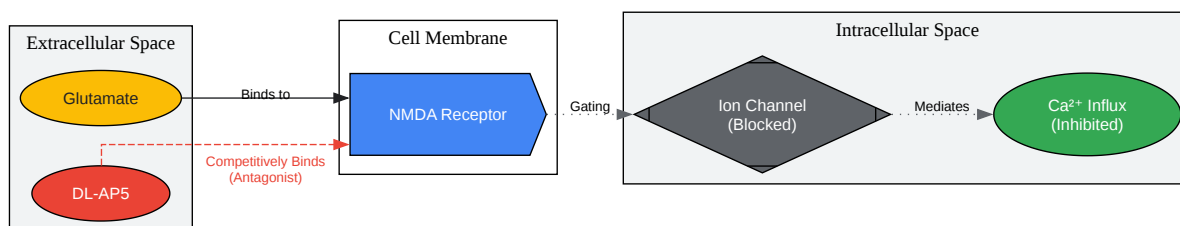
- **Obtain Whole-Cell Recording:** Establish a whole-cell voltage-clamp recording from a neuron of interest (e.g., a CA1 pyramidal neuron).

- **Isolate NMDA Receptor Currents:** To isolate NMDA receptor-mediated currents, hold the neuron at a depolarized potential (e.g., +40 mV) to relieve the voltage-dependent magnesium block of the NMDA receptor. It is also common to include AMPA/kainate receptor antagonists (e.g., CNQX or DNQX) and GABA-A receptor antagonists (e.g., picrotoxin or gabazine) in the ACSF.[5]
- **Evoke Synaptic Responses:** Stimulate afferent fibers (e.g., Schaffer collaterals) with a stimulating electrode to evoke EPSCs.
- **Establish a Stable Baseline:** Record stable baseline EPSCs for a period of time (e.g., 5-10 minutes) in standard ACSF.
- **Bath Apply DL-AP5:** Switch the perfusion to ACSF containing the desired concentration of DL-AP5 (e.g., 50 μ M).
- **Record Inhibition:** Continuously record the evoked EPSCs during the application of DL-AP5 until the NMDA receptor-mediated component is completely blocked.[5]

Signaling Pathways and Experimental Workflow

Mechanism of DL-AP5 Action

DL-AP5 acts as a competitive antagonist at the glutamate binding site on the NMDA receptor. [2][3][5] By binding to this site, it prevents the endogenous agonist, glutamate, from activating the receptor, thereby inhibiting the influx of Ca^{2+} and Na^{+} ions.

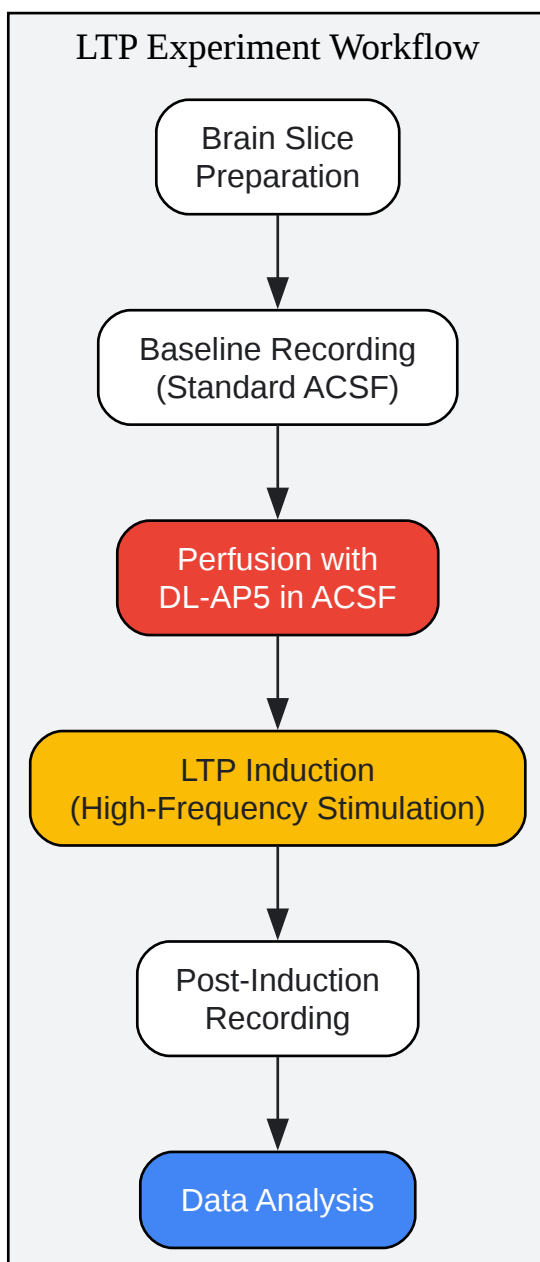


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Caption: Mechanism of DL-AP5 antagonism at the NMDA receptor.

Experimental Workflow for Studying Synaptic Plasticity

The following workflow illustrates a typical experiment investigating the role of NMDA receptors in long-term potentiation (LTP).



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Caption: Workflow for an LTP experiment using DL-AP5.

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